

# Introduction: The Strategic Importance of 6-methyl-3-Pyridineethanol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **6-methyl-3-Pyridineethanol**

Cat. No.: **B032638**

[Get Quote](#)

The pyridine scaffold is a privileged structure in medicinal chemistry, found in numerous therapeutic agents due to its ability to engage in hydrogen bonding, its metabolic stability, and its favorable solubility profile.<sup>[1]</sup> **6-methyl-3-Pyridineethanol**, a derivative of this class, presents a unique combination of a nucleophilic pyridine ring and a reactive primary alcohol. This bifunctionality makes it a versatile intermediate for constructing more complex molecular architectures.<sup>[2][3]</sup> Its strategic importance lies in its role as a key intermediate, enabling chemists to modulate the pharmacokinetic and pharmacodynamic properties of drug candidates.<sup>[2]</sup> This guide aims to provide a deep dive into the molecular and structural nuances of this compound, offering a foundational understanding for its effective application in research and development.

## Molecular and Physicochemical Properties

The fundamental properties of **6-methyl-3-pyridineethanol** are summarized below. These data are crucial for designing synthetic routes, purification protocols, and formulation studies.

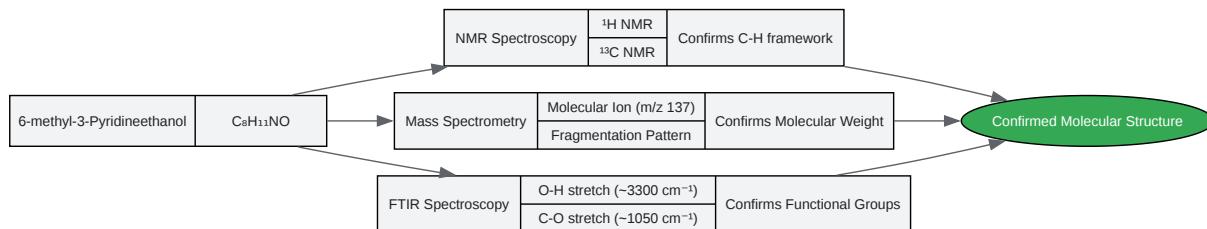
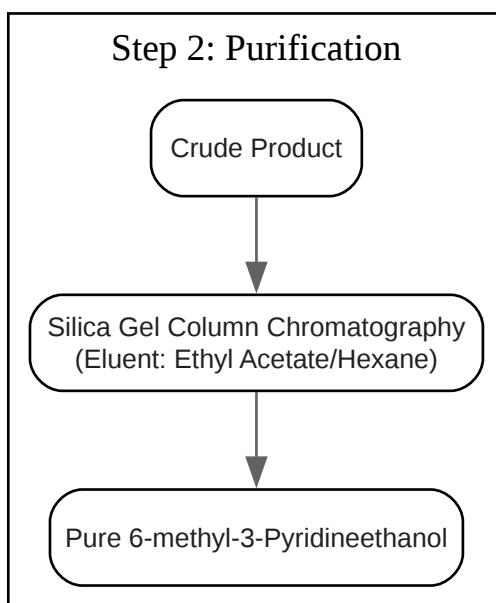
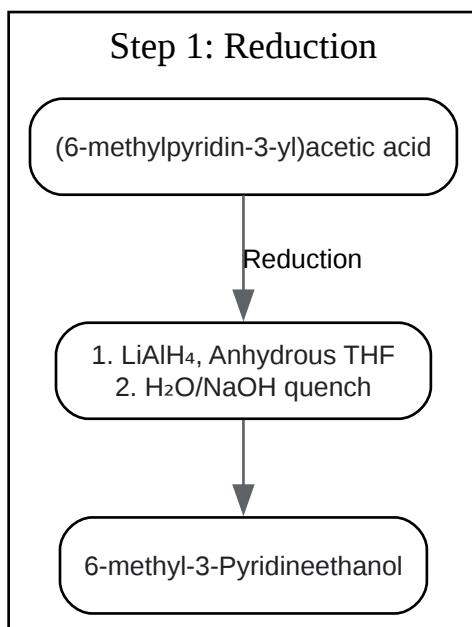
Property	Value	Reference(s)
IUPAC Name	2-(6-methylpyridin-3-yl)ethanol	<a href="#">[4]</a>
CAS Number	100189-17-1	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	<a href="#">[4]</a>
Molecular Weight	137.18 g/mol	<a href="#">[4]</a>
Appearance	Yellow Solid	<a href="#">[6]</a>
InChI	InChI=1S/C8H11NO/c1-7-2-3-8(4-5-10)6-9-7/h2-3,6,10H,4-5H2,1H3	<a href="#">[4]</a>
SMILES	CC1=NC=C(C=C1)CCO	<a href="#">[4]</a>

## Synthesis and Purification Workflow

While multiple synthetic routes to pyridine-ethanol derivatives exist, a highly effective and reproducible method involves the reduction of a corresponding carboxylic acid or its ester. The following protocol is a validated approach for the synthesis of analogous pyridine-ethanols and is proposed here for **6-methyl-3-pyridineethanol**.[\[7\]](#)

## Proposed Synthetic Pathway

The synthesis of **6-methyl-3-pyridineethanol** can be efficiently achieved via the reduction of (6-methylpyridin-3-yl)acetic acid using a powerful reducing agent like Lithium Aluminum Hydride (LiAlH<sub>4</sub>) in an anhydrous ethereal solvent.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pyridine - Wikipedia [en.wikipedia.org]
- 2. tandfonline.com [tandfonline.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 6-methyl-3-Pyridineethanol | C8H11NO | CID 13566816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. biomall.in [biomall.in]
- 6. 3-Pyridineethanol Properties, Uses, Safety, Suppliers & MSDS | Buy High-Purity 3-Pyridineethanol in China [pipzine-chem.com]
- 7. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of 6-methyl-3-Pyridineethanol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b032638#molecular-structure-of-6-methyl-3-pyridineethanol>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)